

# Phenyl nitrate CAS number and molecular weight

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## Compound of Interest

Compound Name: Phenyl nitrate

Cat. No.: B8626914

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A comprehensive technical guide on **phenyl nitrate** is challenging to compile due to the compound's apparent instability and the limited availability of detailed experimental data. Much of the readily accessible information is related to phenylmercuric nitrate, a distinct and highly toxic organomercury compound, leading to frequent confusion. This document summarizes the known information specifically about **phenyl nitrate**.

## Phenyl Nitrate: Properties and Data

CAS Number: 2104-20-3

Molecular Formula:  $C_6H_5NO_3$

Molecular Weight: 139.11 g/mol

## Summary of Physicochemical Data

Due to the challenges in isolating pure **phenyl nitrate**, extensive experimental data is not available in the literature. The following table summarizes the basic molecular properties.

Property	Value
CAS Number	2104-20-3
Molecular Formula	$C_6H_5NO_3$
Molecular Weight	139.11 g/mol

## Synthesis and Stability

The synthesis of **phenyl nitrate** has proven to be difficult, with reported attempts suggesting the compound is highly prone to rearrangement.

### Attempted Synthesis of Phenyl Nitrate

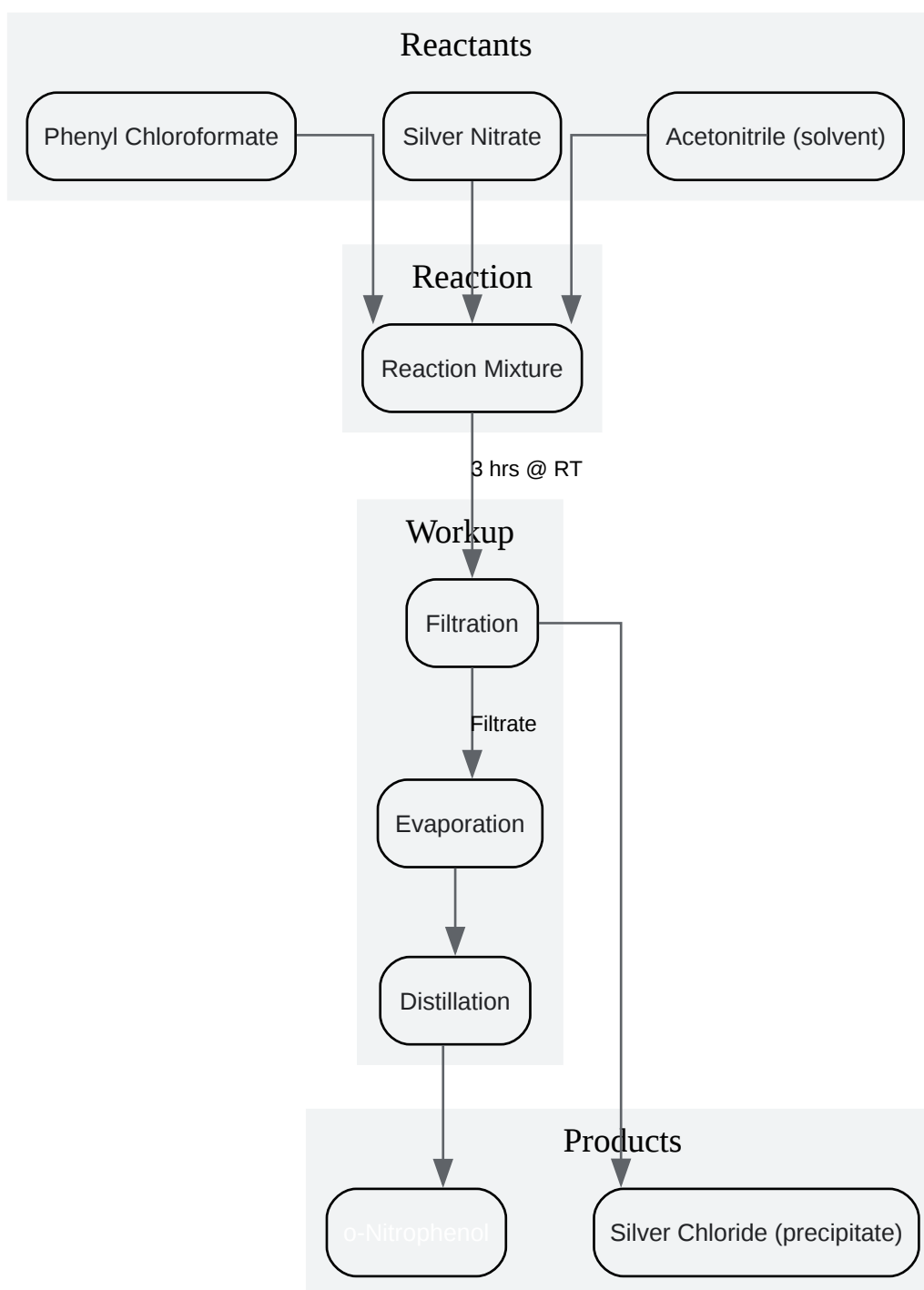
An attempt to synthesize **phenyl nitrate** was made via the reaction of phenyl chloroformate with silver nitrate in acetonitrile. However, this reaction did not yield the expected **phenyl nitrate**. Instead, the product isolated was o-nitrophenol.<sup>[1]</sup> This outcome suggests that **phenyl nitrate**, if formed, rapidly undergoes an intramolecular rearrangement.<sup>[1]</sup>

#### Experimental Protocol: Attempted Synthesis

The following protocol is based on the attempted synthesis described in the literature<sup>[1]</sup>:

- **Reaction Setup:** Phenyl chloroformate (10 g) is added dropwise to a solution of silver nitrate (15 g) in 100 ml of dry acetonitrile.
- **Reaction Execution:** The mixture is shaken at room temperature for 3 hours.
- **Workup:** The resulting precipitate of silver chloride is removed by filtration. The filtrate, containing the product, is concentrated under reduced pressure.
- **Isolation and Identification:** The residue is distilled under vacuum. The resulting product was identified as o-nitrophenol based on its melting point and infrared spectrum, which were identical to an authentic sample.<sup>[1]</sup>

The logical workflow for this attempted synthesis is depicted below.



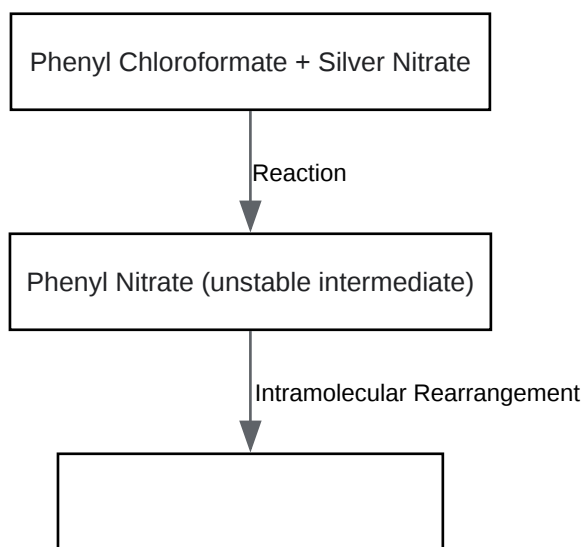
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Attempted synthesis of **phenyl nitrate** workflow.

## Reactivity and Rearrangement

The primary documented reactivity of **phenyl nitrate** is its propensity to rearrange to nitrophenols. This is a common characteristic of aryl nitrate esters. The rearrangement is believed to be an intramolecular process.<sup>[1]</sup>

The proposed pathway for the observed product in the attempted synthesis is the initial formation of **phenyl nitrate**, followed by a rapid rearrangement.



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Proposed reaction and rearrangement pathway.

## Spectroscopic Data

Due to the instability of **phenyl nitrate**, obtaining and reporting definitive spectroscopic data (NMR, IR, Mass Spectrometry) for the pure compound has not been documented in readily available literature. Any experimental investigation aiming to characterize **phenyl nitrate** would need to employ advanced techniques for the detection and analysis of transient species.

## Safety and Handling

Specific safety and handling information for **phenyl nitrate** is not available. However, given its nature as an organic nitrate, it should be handled with extreme caution. Organic nitrates are often thermally sensitive and can be explosive. Standard laboratory safety precautions, including the use of personal protective equipment, should be followed.

## Conclusion

**Phenyl nitrate** is a compound of scientific interest primarily due to its instability and tendency to undergo rearrangement. The lack of a stable, isolable product has limited the detailed study of its chemical and physical properties. Researchers and drug development professionals should be aware of the challenges in synthesizing this compound and the common confusion with the toxic substance, phenylmercuric nitrate. Future studies on **phenyl nitrate** would likely require sophisticated synthetic and analytical methods to handle and characterize this transient molecule.

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## References

- 1. [pubs.acs.org](https://pubs.acs.org) [[pubs.acs.org](https://pubs.acs.org)]
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